

# molecular weight of Boc-4-iodo-L-phenylalanine

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## Compound of Interest

Compound Name: *Boc-4-iodo-L-phenylalanine*

Cat. No.: *B558665*

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## An In-depth Technical Guide to **Boc-4-iodo-L-phenylalanine**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of N-tert-butyloxycarbonyl-4-iodo-L-phenylalanine (**Boc-4-iodo-L-phenylalanine**), a crucial amino acid derivative in the fields of peptide synthesis, medicinal chemistry, and drug development. Its unique structure, featuring a Boc protecting group and an iodine atom on the phenyl ring, offers significant advantages for the synthesis of complex peptides and the development of novel therapeutics and diagnostic agents.

## Core Properties and Data

**Boc-4-iodo-L-phenylalanine** is a white to light yellow crystalline powder.<sup>[1][2]</sup> The tert-butyloxycarbonyl (Boc) group serves as a protective shield for the amino group, preventing unwanted side reactions during peptide synthesis, while the iodine atom provides a versatile handle for further chemical modifications, such as radiolabeling or cross-coupling reactions.<sup>[3]</sup>

## Physicochemical and Spectroscopic Data

The quantitative data for **Boc-4-iodo-L-phenylalanine** are summarized in the table below for easy reference and comparison.

Property	Value	Reference(s)
Molecular Weight	391.2 g/mol	[1][4][5]
Molecular Formula	C <sub>14</sub> H <sub>18</sub> INO <sub>4</sub>	[1][4][6]
CAS Number	62129-44-6	[1][4][5]
Appearance	White to light yellow powder/crystal	[1][2]
Melting Point	145-150 °C (decomposes)	[1][2][5]
Purity	≥98% (HPLC), ≥99.0% (TLC)	[1][6][7]
Optical Rotation [α] <sup>20</sup> /D	+22.5 ± 3° (c=1% in DMF)	[1]
IUPAC Name	(2S)-3-(4-iodophenyl)-2-[(2-methylpropan-2-yl)oxycarbonylamino]propanoic acid	[6][8]
Solubility	Soluble in Chloroform, DCM, Ethyl Acetate, DMSO, Acetone; Slightly soluble in water	[5]
Storage Conditions	2-8°C, protect from light	[1][2]

## Experimental Protocols and Applications

**Boc-4-iodo-L-phenylalanine** is a fundamental building block in synthetic chemistry, primarily utilized for its role in peptide synthesis and its potential for creating targeted therapeutic and diagnostic agents.

### Synthesis of Boc-4-iodo-L-phenylalanine

The standard synthesis involves the protection of the amino group of 4-iodo-L-phenylalanine using di-tert-butyl dicarbonate (Boc<sub>2</sub>O).

Detailed Methodology:

- **Reaction Setup:** 4-iodo-L-phenylalanine is dissolved in a mixture of methanol (MeOH), deionized water, and triethylamine (Et<sub>3</sub>N).[9]
- **Boc Protection:** Di-tert-butyl dicarbonate (Boc<sub>2</sub>O) is added to the solution. The reaction mixture is heated to 55°C and stirred vigorously under a nitrogen atmosphere for approximately 16 hours.[9]
- **Workup and Extraction:** Following the reaction, the mixture is subjected to an extraction procedure. The organic phases, typically ethyl acetate, are combined.[5]
- **Purification:** The combined organic layers are washed sequentially with a saturated brine solution, dried over anhydrous sodium sulfate, and concentrated under reduced pressure.[5] This process yields a crude solid product.
- **Final Product:** The crude product is dried in an oven at 40-45°C to obtain the final white solid of (S)-N-**Boc-4-iodo-L-phenylalanine**. This protocol has been reported to achieve yields of up to 93% with a purity of 98% as determined by HPLC.[5]

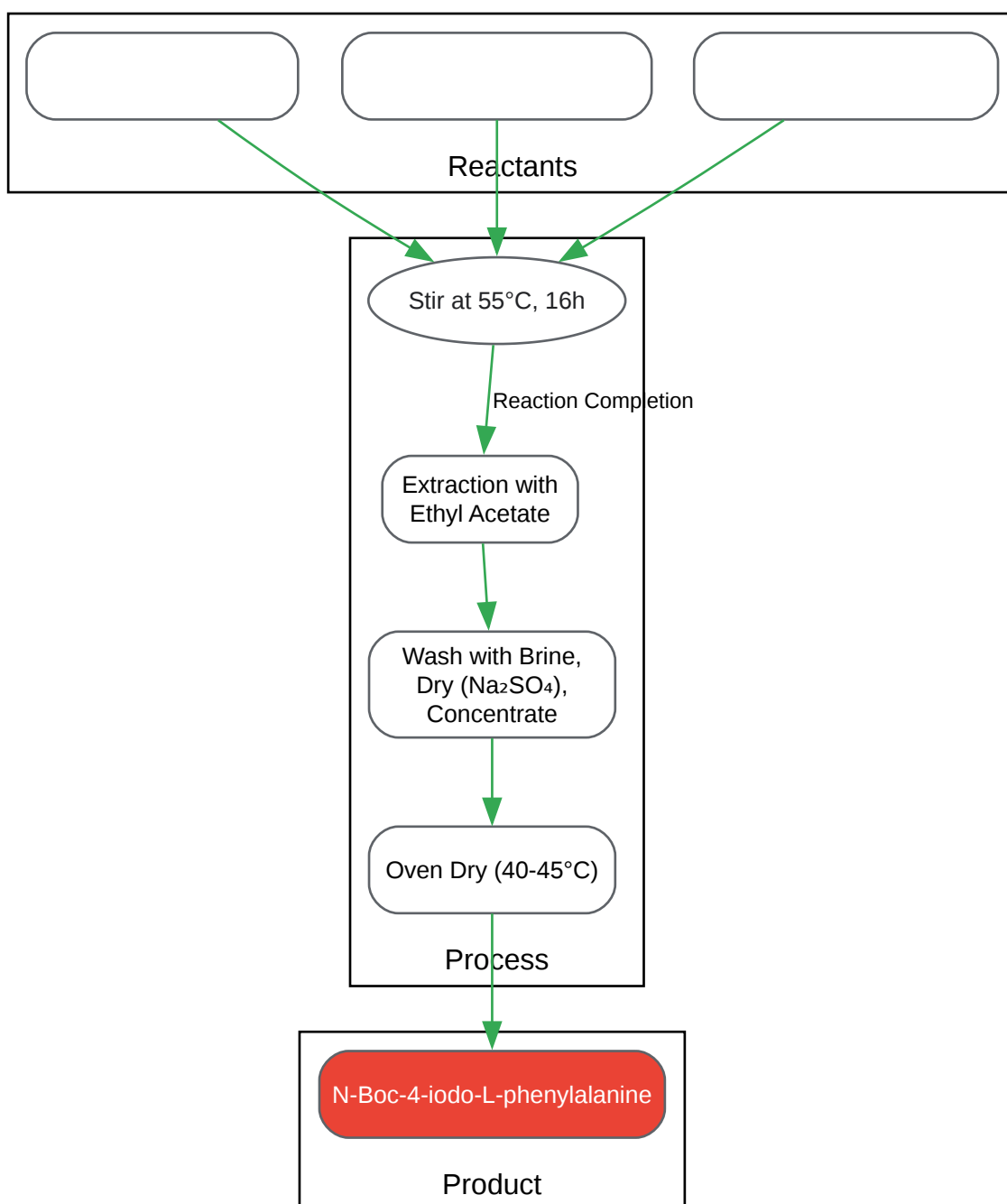


Diagram 1: Synthesis of Boc-4-iodo-L-phenylalanine

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Diagram 1: Synthesis of **Boc-4-iodo-L-phenylalanine**

## Application in Solid-Phase Peptide Synthesis (SPPS)

The Boc protecting group is central to one of the primary strategies in solid-phase peptide synthesis (SPPS). This method allows for the stepwise assembly of a peptide chain on an insoluble resin support.

General SPPS Workflow using Boc-strategy:

- **Resin Attachment:** The first Boc-protected amino acid (e.g., **Boc-4-iodo-L-phenylalanine**) is anchored to a solid support resin.
- **Deprotection:** The Boc group is removed from the amino acid using a moderately strong acid, such as trifluoroacetic acid (TFA), exposing a free amino group.
- **Coupling:** The next Boc-protected amino acid is activated and coupled to the newly exposed amino group of the resin-bound amino acid.
- **Repeat:** The deprotection and coupling steps are repeated sequentially to elongate the peptide chain.
- **Cleavage:** Once the desired peptide sequence is assembled, it is cleaved from the resin support, and all side-chain protecting groups are removed, typically using a strong acid like hydrofluoric acid (HF).

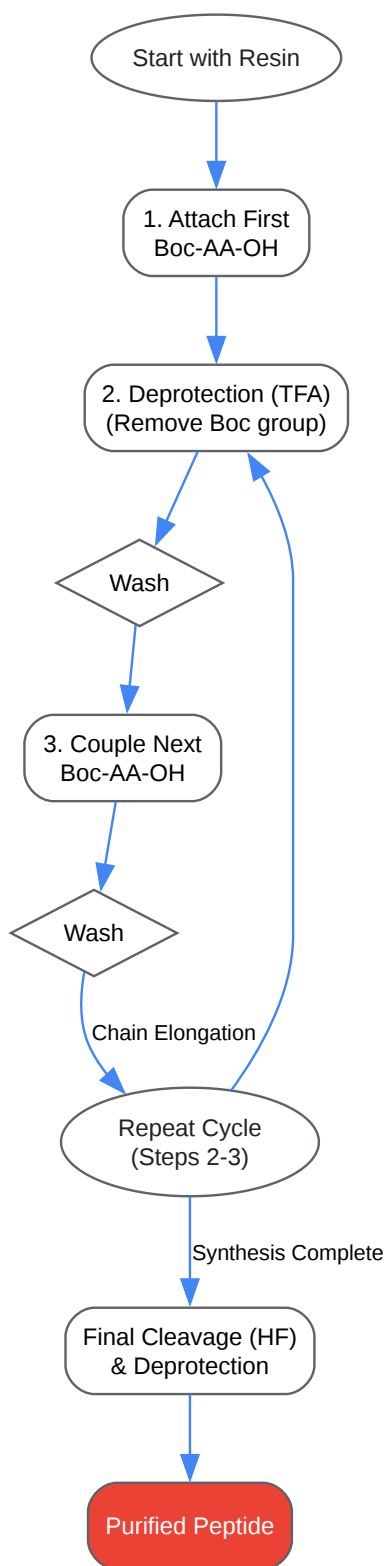


Diagram 2: Boc-SPPS Workflow

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Diagram 2: Boc-SPPS Workflow

## Advanced Applications in Drug Discovery and Diagnostics

The presence of the iodine atom on the phenylalanine ring is a key feature that distinguishes this compound, opening avenues for advanced applications.

- **Radiolabeling:** The iodine atom serves as an excellent site for the introduction of radioactive isotopes (e.g.,  $^{123}\text{I}$ ,  $^{125}\text{I}$ ,  $^{131}\text{I}$ ).<sup>[3]</sup><sup>[10]</sup> Peptides incorporating **Boc-4-iodo-L-phenylalanine** can be radiolabeled to create imaging agents for diagnostic techniques like Single-Photon Emission Computed Tomography (SPECT) or Positron Emission Tomography (PET).<sup>[10]</sup><sup>[11]</sup> These agents are invaluable for visualizing biological processes and targeting diseased tissues, particularly in oncology.<sup>[10]</sup>
- **Cross-Coupling Reactions:** The iodo-group facilitates various palladium-catalyzed cross-coupling reactions, such as Suzuki or Stille couplings.<sup>[3]</sup><sup>[4]</sup> This allows researchers to introduce diverse chemical functionalities at this position, enabling the synthesis of complex molecular architectures and the creation of peptide libraries for drug screening and lead optimization.
- **Bioactive Peptides:** Incorporating this non-canonical amino acid can enhance the biological activity or improve the pharmacokinetic properties of peptides.<sup>[3]</sup> It can be used to fine-tune the three-dimensional structure and receptor-binding affinity, leading to more potent and effective therapeutic agents.<sup>[3]</sup>

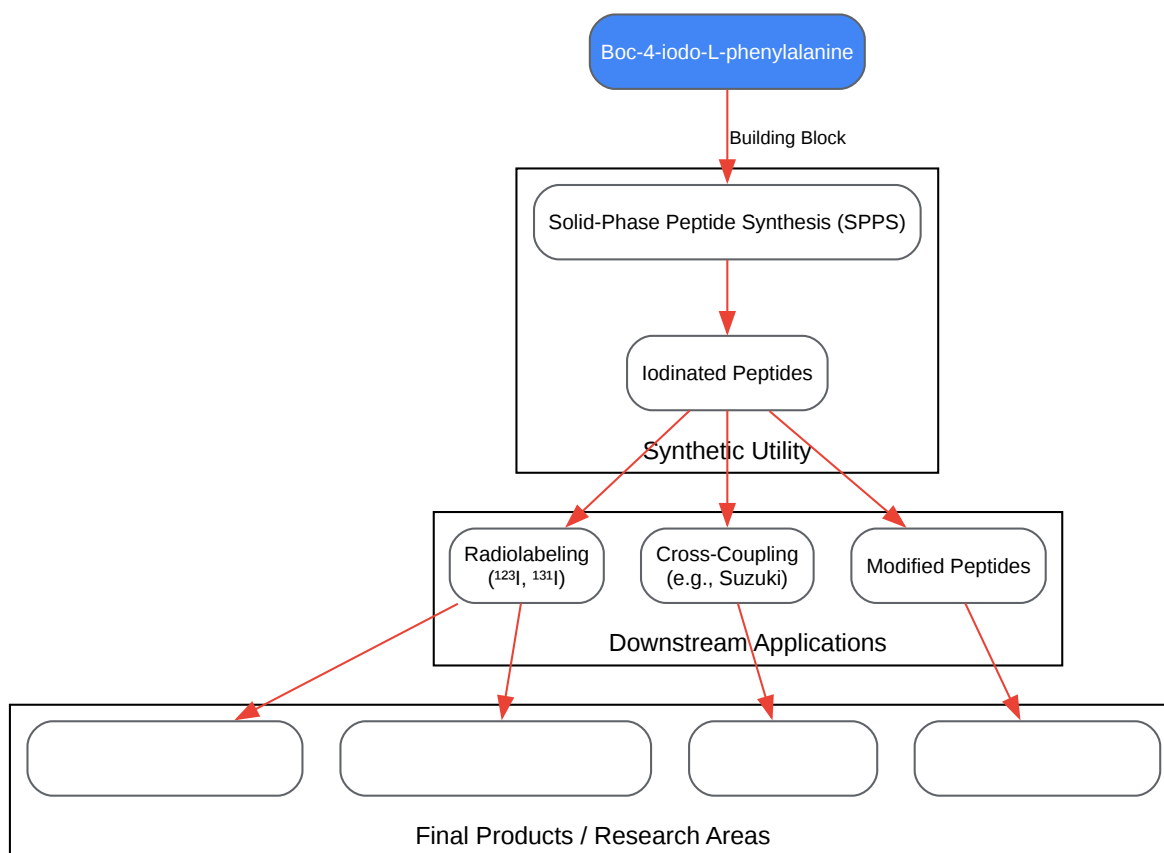


Diagram 3: Application Pathways

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Diagram 3: Application Pathways

## Conclusion

**Boc-4-iodo-L-phenylalanine** is a highly versatile and valuable reagent for chemical and pharmaceutical research. Its well-defined properties, combined with its utility in robust synthetic protocols like SPPS, make it an essential component in the modern chemist's toolbox. The presence of the iodine atom provides a unique functional handle that significantly expands its applicability beyond simple peptide synthesis into the sophisticated realms of



radiopharmaceuticals and advanced drug design. This guide provides the core technical information required for its effective use in a research and development setting.

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